

Gp91 ds-tat Peptide Technical Support Center

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Compound of Interest

Compound Name: Gp91 ds-tat

Cat. No.: B10830428

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the quality control of **Gp91 ds-tat** peptide.

Frequently Asked Questions (FAQs)

1. What is the **Gp91 ds-tat** peptide and what is its mechanism of action?

The **Gp91 ds-tat** peptide is a chimeric peptide composed of two functional domains: a sequence from gp91phox (also known as Nox2) and a cell-penetrating peptide sequence from the HIV-1 trans-activator of transcription (Tat).[1] The gp91phox sequence acts as a competitive inhibitor of the NADPH oxidase 2 (Nox2) enzyme complex assembly, specifically by mimicking the docking site for the p47phox subunit.[2][3] This prevents the formation of a functional enzyme complex, thereby inhibiting the production of superoxide radicals.[4][5] The Tat sequence facilitates the entry of the peptide into cells, allowing it to reach its intracellular target.[1][6]

2. What is the amino acid sequence and molecular weight of **Gp91 ds-tat**?

The typical amino acid sequence is H-Tyr-Gly-Arg-Lys-Lys-Arg-Arg-Gln-Arg-Arg-Arg-Cys-Ser-Thr-Arg-Ile-Arg-Arg-Gln-Leu-NH₂.[1] The corresponding molecular weight is approximately

2671.6 g/mol .[\[1\]](#) Some variants may exist, such as a version that is two amino acids shorter at the N-terminus.[\[6\]](#)[\[7\]](#)

3. How should the **Gp91 ds-tat** peptide be stored and handled?

For long-term storage, the lyophilized peptide powder should be stored at -20°C, where it can be stable for up to three years.[\[8\]](#) Once reconstituted in a solvent, it is recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles.[\[8\]](#) Stock solutions can be stored at -80°C for up to a year or at -20°C for one month.[\[8\]](#)

4. How do I reconstitute the **Gp91 ds-tat** peptide?

The peptide is soluble in water.[\[8\]](#) For stock solutions, dissolve the peptide in sterile, nuclease-free water. To enhance solubility, you can gently vortex the solution or use an ultrasonic bath.[\[9\]](#)

5. What purity level should I expect for the **Gp91 ds-tat** peptide?

Reputable suppliers typically provide **Gp91 ds-tat** peptide with a purity of $\geq 95\%$ as determined by High-Performance Liquid Chromatography (HPLC).[\[10\]](#)[\[11\]](#) For sensitive applications, higher purities, such as $>98\%$, may be available.[\[4\]](#)

6. Why is it important to use a scrambled control peptide?

A scrambled control peptide, such as **sgp91 ds-tat**, consists of the same amino acids as the active peptide but in a random sequence.[\[5\]](#)[\[9\]](#)[\[12\]](#) This control is crucial to demonstrate that the observed biological effects are specific to the inhibitory sequence of **Gp91 ds-tat** and not due to non-specific effects of a cell-penetrating peptide or the presence of a peptide itself.[\[13\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reduced or no inhibitory activity in my experiment.	Peptide Degradation: Improper storage or multiple freeze-thaw cycles of the stock solution can lead to peptide degradation.[8]	Always aliquot stock solutions after the first reconstitution and store them at the recommended temperatures (-20°C or -80°C).[8] Avoid repeated freeze-thaw cycles.
Incorrect Peptide Concentration: The effective concentration of the peptide can vary depending on the cell type and experimental conditions.	Perform a dose-response experiment to determine the optimal concentration for your specific model. Concentrations ranging from 1 µM to 50 µM have been reported in the literature.[4][13]	
Low Purity of the Peptide: Impurities in the peptide preparation can interfere with its activity or cause off-target effects.	Always use a high-purity peptide (≥95%). Verify the purity of your peptide batch using HPLC.[14]	
Cellular Uptake Issues: While the Tat sequence facilitates cell entry, uptake efficiency can vary between cell types.	Confirm cellular uptake using a fluorescently labeled version of the Gp91 ds-tat peptide, if available.	
Inconsistent results between experiments.	Batch-to-Batch Variability: There may be slight variations in purity or peptide content between different synthesis batches.	Always obtain a certificate of analysis (CoA) for each new batch.[8] Perform a validation experiment with each new batch to ensure consistent activity.
Inaccurate Peptide Quantification: The net peptide content of the lyophilized powder can be lower than the total weight due to the	For precise quantification, consider performing amino acid analysis or using a peptide quantification assay.	

presence of counter-ions and water.

Observed off-target effects or cellular toxicity.	Contaminants in the Peptide Preparation: Residual solvents from synthesis or other impurities could be causing toxicity.	Ensure the peptide is from a reputable source that performs thorough quality control for contaminants like endotoxins, especially for in vivo studies. [15]
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High Peptide Concentration: Excessive concentrations of the peptide may lead to non-specific effects or toxicity.	Lower the concentration of the peptide used in your experiments and perform a toxicity assay.
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Quantitative Data Summary

Table 1: Typical Quality Control Specifications for **Gp91 ds-tat** Peptide

Parameter	Method	Typical Specification
Purity	HPLC	≥95% [10] [11]
Identity	Mass Spectrometry	Matches the theoretical molecular weight (approx. 2673.3 Da) [11]
Appearance	Visual	White lyophilized powder
Solubility	Visual	Soluble in water [8]

Table 2: Recommended Concentration Ranges for **Gp91 ds-tat** Peptide in Different Applications

Application	Concentration Range	Reference
In vitro cell culture	1 μM - 50 μM	[4] [13]
In vivo (rodent models)	10 mg/kg	[13]

Experimental Protocols

Protocol 1: Purity Assessment by Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This protocol outlines a general procedure for determining the purity of the **Gp91 ds-tat** peptide.

1. Materials:

- **Gp91 ds-tat** peptide, lyophilized powder
- Mobile Phase A: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade water
- Mobile Phase B: 0.1% Trifluoroacetic acid (TFA) in HPLC-grade acetonitrile
- C18 analytical HPLC column
- HPLC system with a UV detector

2. Procedure:

- Prepare a 1 mg/mL stock solution of the **Gp91 ds-tat** peptide in Mobile Phase A.
- Set up the HPLC system with the C18 column, equilibrated with 95% Mobile Phase A and 5% Mobile Phase B.
- Inject 10-20 μ L of the peptide solution.
- Run a linear gradient from 5% to 65% Mobile Phase B over 30 minutes at a flow rate of 1 mL/min.
- Monitor the elution profile at 214 nm or 280 nm.
- The purity is calculated as the area of the main peptide peak divided by the total area of all peaks in the chromatogram.^{[14][15]}

Protocol 2: Identity Verification by Mass Spectrometry (MS)

This protocol describes a general method to confirm the molecular weight of the **Gp91 ds-tat** peptide.

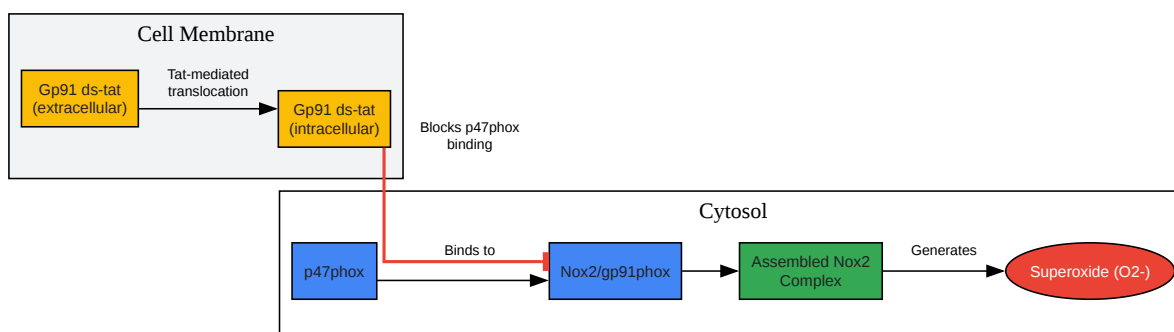
1. Materials:

- **Gp91 ds-tat** peptide solution (from HPLC or a separate preparation)
- Mass spectrometer (e.g., ESI-MS)

2. Procedure:

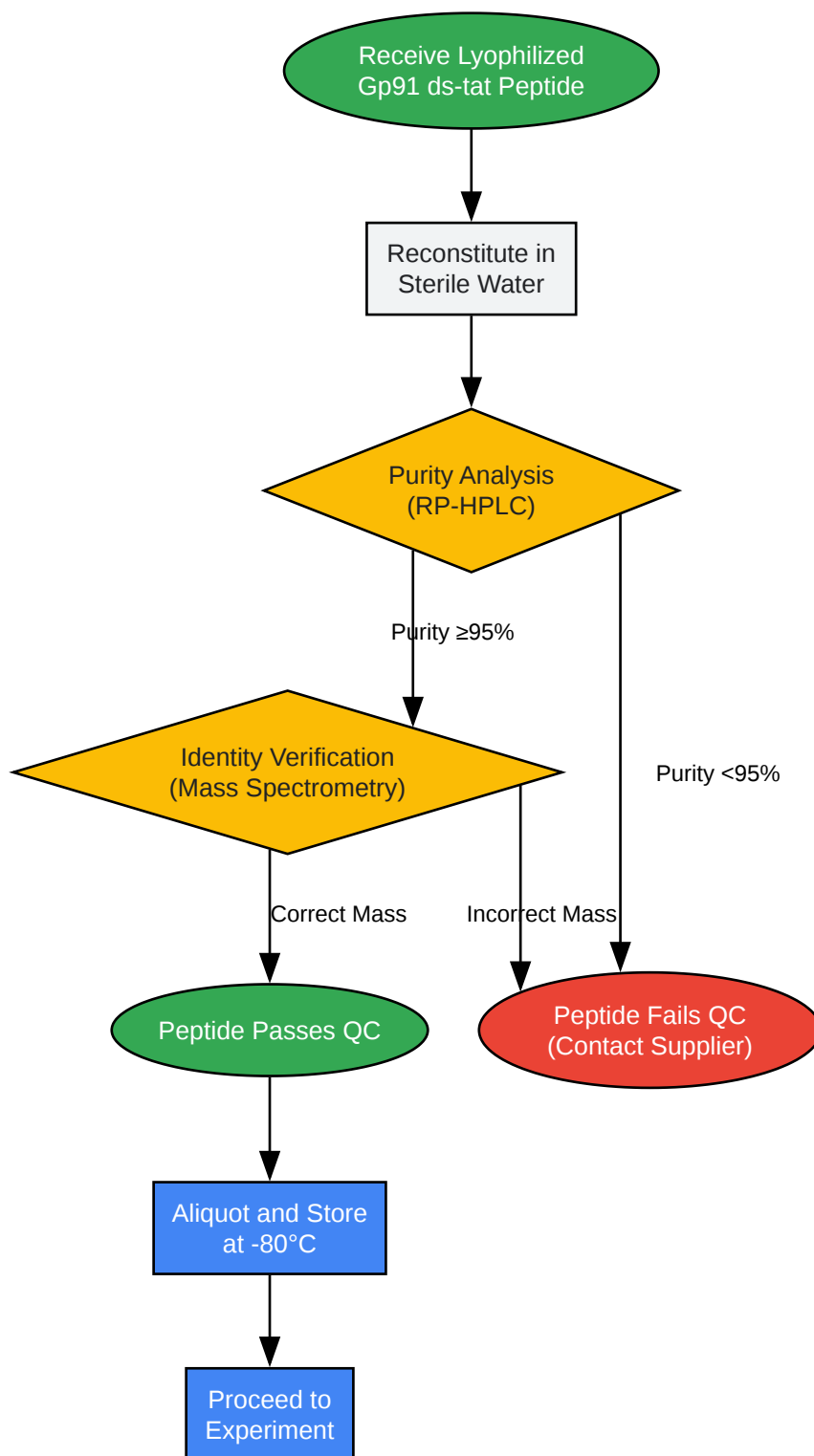
- Prepare a dilute solution of the peptide in an appropriate solvent (e.g., 50% acetonitrile with 0.1% formic acid).
- Infuse the sample directly into the mass spectrometer or analyze the eluent from an LC-MS system.
- Acquire the mass spectrum in the positive ion mode.
- The resulting spectrum will show a series of peaks corresponding to the peptide with different charge states (e.g., $[M+2H]^{2+}$, $[M+3H]^{3+}$, etc.).
- Deconvolute the spectrum to determine the molecular mass (M) of the peptide.
- Compare the experimentally determined molecular mass with the theoretical mass calculated from the amino acid sequence.[16][17][18]

Visualizations



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Caption: Mechanism of **Gp91 ds-tat** as a Nox2 inhibitor.



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Caption: Quality control workflow for **Gp91 ds-tat** peptide.



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Caption: Troubleshooting decision tree for **Gp91 ds-tat** experiments.

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References

- [1. gp91 ds-TAT | CRB1001119 | Biosynth \[biosynth.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
- [5. NADPH Oxidase-Derived Reactive Oxygen Species Mediate the Cerebrovascular Dysfunction Induced by the Amyloid \$\beta\$ Peptide - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. gp91 ds-tat Peptide 2 - 1 mg, 1 mg | Labscoop \[labscoop.com\]](#)
- [7. gp91 ds-tat Peptide 2 - 1 mg \[anaspec.com\]](#)
- [8. selleckchem.com \[selleckchem.com\]](#)
- [9. glpbio.com \[glpbio.com\]](#)
- [10. innopep.com \[innopep.com\]](#)
- [11. gp91 ds-tat, NADPH oxidase inhibitor - 1 mg \[anaspec.com\]](#)
- [12. pnas.org \[pnas.org\]](#)
- [13. ahajournals.org \[ahajournals.org\]](#)
- [14. resolvemass.ca \[resolvemass.ca\]](#)
- [15. Peptide Quality Control: Methods, Standards and Best Practices \[biolongevitylabs.com\]](#)
- [16. Revealing the cellular degradome by mass spectrometry analysis of proteasome-cleaved peptides - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [17. Chapter 7 Mass spectrometry | Omics Data Analysis \[uclouvain-cbio.github.io\]](#)
- [18. Analysis of Proteasome-Generated Antigenic Peptides by Mass Spectrometry - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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